

Unveiling PC Biotin-PEG3-alkyne: A Multifunctional Tool for Advanced Molecular Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PC Biotin-PEG3-alkyne

Cat. No.: B609855

[Get Quote](#)

For Immediate Release

In the intricate landscape of molecular biology and drug development, precision and control are paramount. Answering this call is **PC Biotin-PEG3-alkyne**, a versatile research tool designed for the specific and controlled labeling and isolation of biomolecules. This technical guide delves into the core features of **PC Biotin-PEG3-alkyne**, providing researchers, scientists, and drug development professionals with a comprehensive understanding of its applications and methodologies.

At its core, **PC Biotin-PEG3-alkyne** is a chemical probe possessing three key functional domains: a biotin handle for high-affinity capture, a photocleavable (PC) linker enabling light-induced release, and a terminal alkyne group for covalent attachment via click chemistry. A polyethylene glycol (PEG3) spacer enhances its solubility and minimizes steric hindrance, making it an ideal reagent for a multitude of biological applications.

Key Features and Quantitative Data

The unique architecture of **PC Biotin-PEG3-alkyne** offers a powerful combination of functionalities for modern life sciences research. Its utility spans across bioconjugation, proteomics, genomics, and drug delivery systems.^[1]

Property	Value	Source(s)
Molecular Formula	C ₃₅ H ₅₂ N ₆ O ₁₂ S	[1]
Molecular Weight	780.89 g/mol	[1]
Purity	Typically ≥95%	[1]
CAS Number	1869922-24-6	[1]
Cleavage Wavelength	~365 nm (near-UV)	[1]
Storage	-20°C, protected from light	

Experimental Protocols

Harnessing the full potential of **PC Biotin-PEG3-alkyne** requires optimized experimental procedures. Below are detailed protocols for its application in copper-catalyzed azide-alkyne cycloaddition (CuAAC) click chemistry and subsequent photocleavage for target release.

Protocol 1: Labeling of Azide-Modified Proteins via CuAAC Click Chemistry

This protocol outlines the steps for conjugating **PC Biotin-PEG3-alkyne** to a protein containing an azide group.

Materials:

- Azide-modified protein in a suitable buffer (e.g., phosphate-buffered saline, PBS)
- **PC Biotin-PEG3-alkyne**
- Copper(II) sulfate (CuSO₄)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or other copper-chelating ligand
- Sodium ascorbate
- Dimethyl sulfoxide (DMSO)

- Desalting column

Procedure:

- Reagent Preparation:
 - Prepare a 10 mM stock solution of **PC Biotin-PEG3-alkyne** in anhydrous DMSO.
 - Prepare a 50 mM stock solution of CuSO₄ in deionized water.
 - Prepare a 50 mM stock solution of THPTA in deionized water.
 - Prepare a 100 mM stock solution of sodium ascorbate in deionized water. This solution should be made fresh.
- Reaction Setup:
 - In a microcentrifuge tube, combine the azide-modified protein (final concentration 1-10 mg/mL) with a 10- to 20-fold molar excess of the **PC Biotin-PEG3-alkyne** stock solution.
 - Premix the CuSO₄ and THPTA solutions in a 1:5 molar ratio to form the copper-ligand complex.
 - Add the copper-ligand complex to the protein-alkyne mixture to a final copper concentration of 1-2 mM.
 - Initiate the reaction by adding the freshly prepared sodium ascorbate solution to a final concentration of 5-10 mM.
- Incubation:
 - Incubate the reaction mixture for 1-2 hours at room temperature with gentle mixing.
- Purification:
 - Remove excess reagents and byproducts by passing the reaction mixture through a desalting column equilibrated with the desired storage buffer.

Protocol 2: Affinity Purification and Photocleavage of Biotinylated Proteins

This protocol describes the capture of the biotinylated protein using streptavidin-coated beads and its subsequent release via photocleavage.

Materials:

- Biotinylated protein from Protocol 1
- Streptavidin-coated magnetic beads or agarose resin
- Binding/Wash Buffer (e.g., PBS with 0.05% Tween-20)
- UV lamp (365 nm)

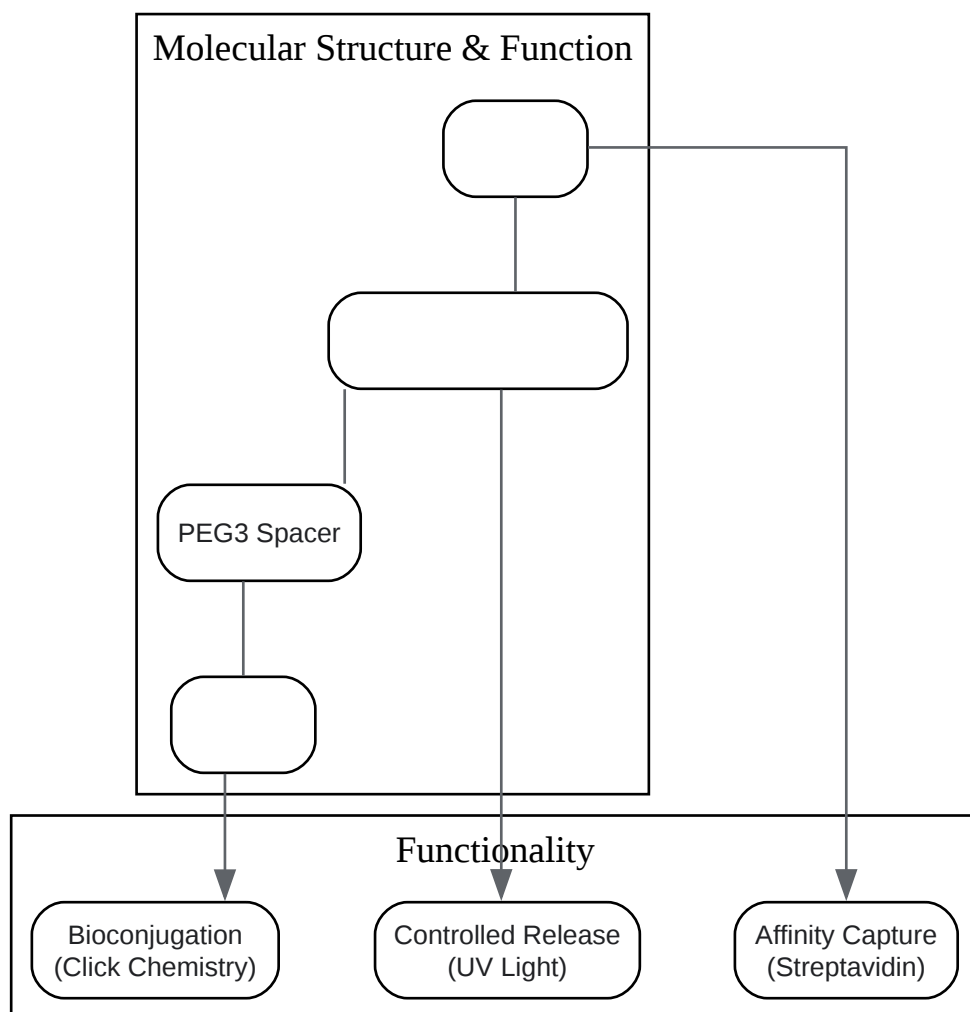
Procedure:

- Binding:
 - Incubate the biotinylated protein solution with streptavidin-coated beads for 30-60 minutes at room temperature with gentle rotation.
- Washing:
 - Pellet the beads using a magnetic stand or centrifugation and discard the supernatant.
 - Wash the beads three to five times with Binding/Wash Buffer to remove non-specifically bound proteins.
- Photocleavage:
 - Resuspend the beads in a suitable buffer.
 - Expose the bead suspension to a 365 nm UV lamp. The optimal irradiation time (typically 5-30 minutes) and distance from the lamp should be empirically determined.^[2]
- Elution:

- Pellet the beads and collect the supernatant containing the released, tag-free protein.

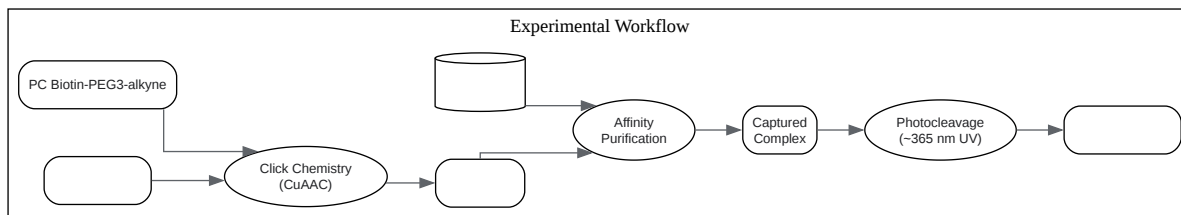
Visualizing the Workflow and Logic

To further elucidate the utility of **PC Biotin-PEG3-alkyne**, the following diagrams illustrate the key processes and logical relationships.



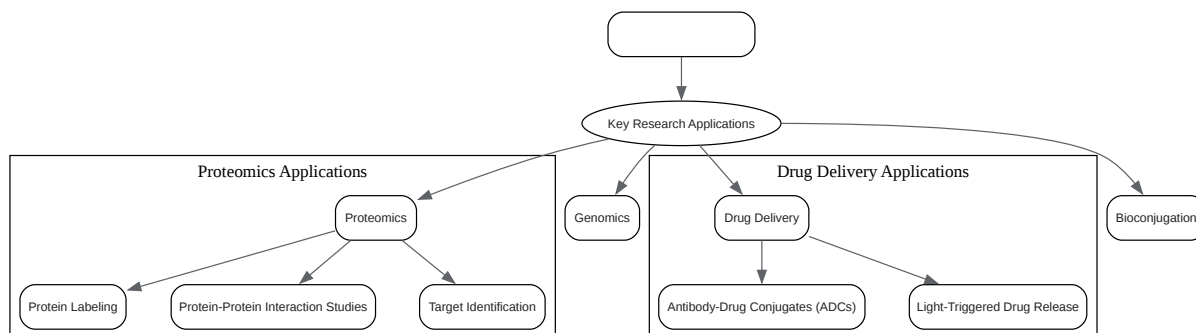
[Click to download full resolution via product page](#)

Functional components of **PC Biotin-PEG3-alkyne**.



[Click to download full resolution via product page](#)

General workflow for protein labeling and purification.



[Click to download full resolution via product page](#)

Application landscape of **PC Biotin-PEG3-alkyne**.

In conclusion, **PC Biotin-PEG3-alkyne** stands out as a robust and adaptable tool for researchers engaged in the precise manipulation and analysis of biomolecules. Its unique

combination of features facilitates a wide array of applications, from fundamental biological discovery to the development of novel therapeutic strategies. The detailed protocols and conceptual diagrams provided herein serve as a valuable resource for the effective implementation of this powerful reagent in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. PC Biotin-PEG3-alkyne, 1869922-24-6 | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [Unveiling PC Biotin-PEG3-alkyne: A Multifunctional Tool for Advanced Molecular Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609855#key-features-of-pc-biotin-peg3-alkyne-as-a-research-tool]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com